

Personal protective equipment for handling Diphenyliodonium bromide

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Compound of Interest

Compound Name: *Diphenyliodonium bromide*

Cat. No.: *B072381*

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Essential Safety and Handling Guide for Diphenyliodonium Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Diphenyliodonium bromide**. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Safety Summary

Diphenyliodonium bromide is a hazardous chemical that requires careful handling. It is toxic if swallowed and causes severe skin burns and eye damage.[\[1\]](#)

Signal Word: Danger[\[1\]](#)

Primary Hazards:

- Acute Oral Toxicity: Toxic if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Corrosion/Irritation: Causes severe skin burns.[\[1\]](#)
- Serious Eye Damage/Irritation: Causes serious eye damage.[\[1\]](#)

- Respiratory Irritation: May cause respiratory irritation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Diphenyliodonium bromide** is provided below.

Property	Value
CAS Number	1483-73-4[2][3][4]
Molecular Formula	C ₁₂ H ₁₀ BrI[3][4]
Molecular Weight	361.02 g/mol [3][4]
Appearance	White to light yellow or light orange powder/crystalline solid[2]
Melting Point	188 °C (decomposes)[2]
Purity	>98.0% (T)(HPLC)[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE requirements is mandatory when handling **Diphenyliodonium bromide**.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles and a face shield must be worn if there is a splash risk. [5]
Skin and Body Protection	A lab coat is required. For potential skin contact or handling larger quantities, a chemical-resistant apron over the lab coat is necessary. [5] Long pants and closed-toe shoes are mandatory. [5]
Hand Protection	Nitrile gloves (minimum 4mil thickness) are required for handling small quantities. [5] For tasks with a higher likelihood of skin contact or when using larger amounts, double gloving with a utility-grade nitrile or neoprene glove over the inner nitrile glove is recommended. [5]
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of dust. [5] [6]

Operational Plan: Step-by-Step Handling Procedures

The following procedures are designed to minimize exposure and ensure safe handling of **Diphenyliodonium bromide** in a laboratory setting.

4.1. Preparation and Weighing

- Preparation: Before handling, ensure that an ANSI-approved eyewash station and safety shower are immediately accessible (within 10 seconds of travel time).[\[5\]](#)
- Designated Area: All work with **Diphenyliodonium bromide** should be performed in a designated area within a certified chemical fume hood.[\[6\]](#)
- Weighing:

- To prevent the generation of dust, carefully weigh the solid in a tared container within the fume hood.
- Use anti-static weighing paper or a container to minimize dispersal of the powder.
- Close the primary container immediately after dispensing.

4.2. Dissolution and Use in Experiments

- Solvent Addition: When dissolving, slowly add the solvent to the solid to prevent splashing.
- Incompatible Materials: Avoid contact with water and strong oxidizing agents.[\[1\]](#)
- Heating: If heating is required, use a controlled heating mantle and monitor the temperature closely, as the compound decomposes at 188 °C.[\[2\]](#)

4.3. Storage

- Store **Diphenyliodonium bromide** in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Segregate from incompatible materials such as water and strong oxidizing agents.[\[1\]](#)
- It is recommended to store in a cool and dark place, at a temperature below 15°C.[\[2\]](#)

Disposal Plan

Proper disposal of **Diphenyliodonium bromide** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

5.1. Waste Segregation and Collection

- **Diphenyliodonium bromide** is a halogenated organic compound. All waste containing this chemical must be collected in a designated, properly labeled hazardous waste container.[\[7\]](#)[\[8\]](#)
- Keep halogenated solvent waste separate from non-halogenated waste to reduce disposal costs.[\[7\]](#)[\[9\]](#)[\[10\]](#)

- The waste container must be made of a compatible material and have a tightly fitting cap.[8]

5.2. Labeling and Storage of Waste

- Label the hazardous waste container with "Hazardous Waste," the full chemical name ("Diphenyliodonium bromide"), and the approximate concentration.[7][8]
- Store the waste container in a designated satellite accumulation area, within secondary containment.[7]

5.3. Disposal of Empty Containers

- Empty containers that held **Diphenyliodonium bromide** must be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste.[9]
- After triple-rinsing, the original label on the container should be completely defaced before disposal as regular trash.[9]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

6.1. Spills

- Evacuate and Alert: In case of a significant spill, evacuate the immediate area and alert nearby personnel.
- Containment: For small spills, contain the spill using an inert absorbent material. Avoid generating dust.
- Cleanup:
 - Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.

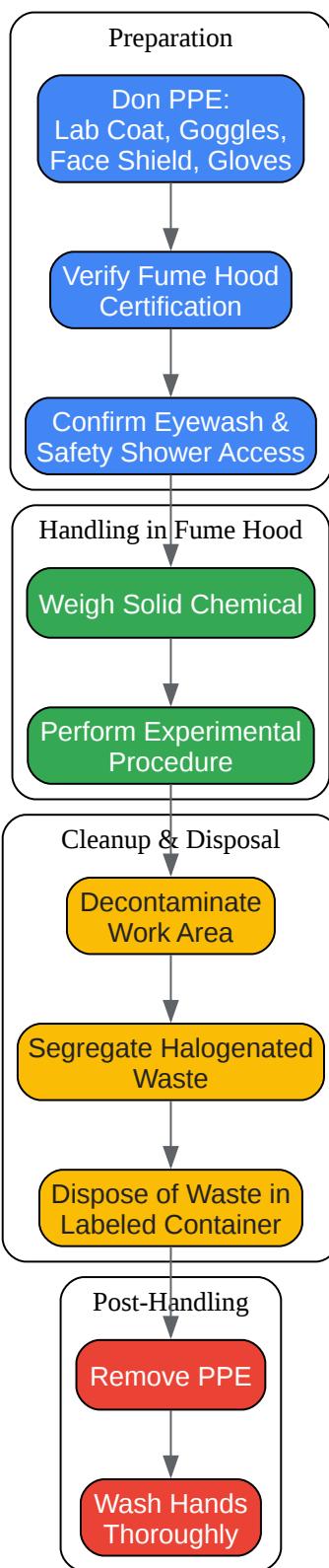
- Carefully sweep or scoop the spilled material and absorbent into a designated hazardous waste container.
- Decontaminate the spill area with a suitable solvent and washcloths, collecting all cleaning materials as hazardous waste.
- Reporting: Report all spills to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) office.

6.2. Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[2]

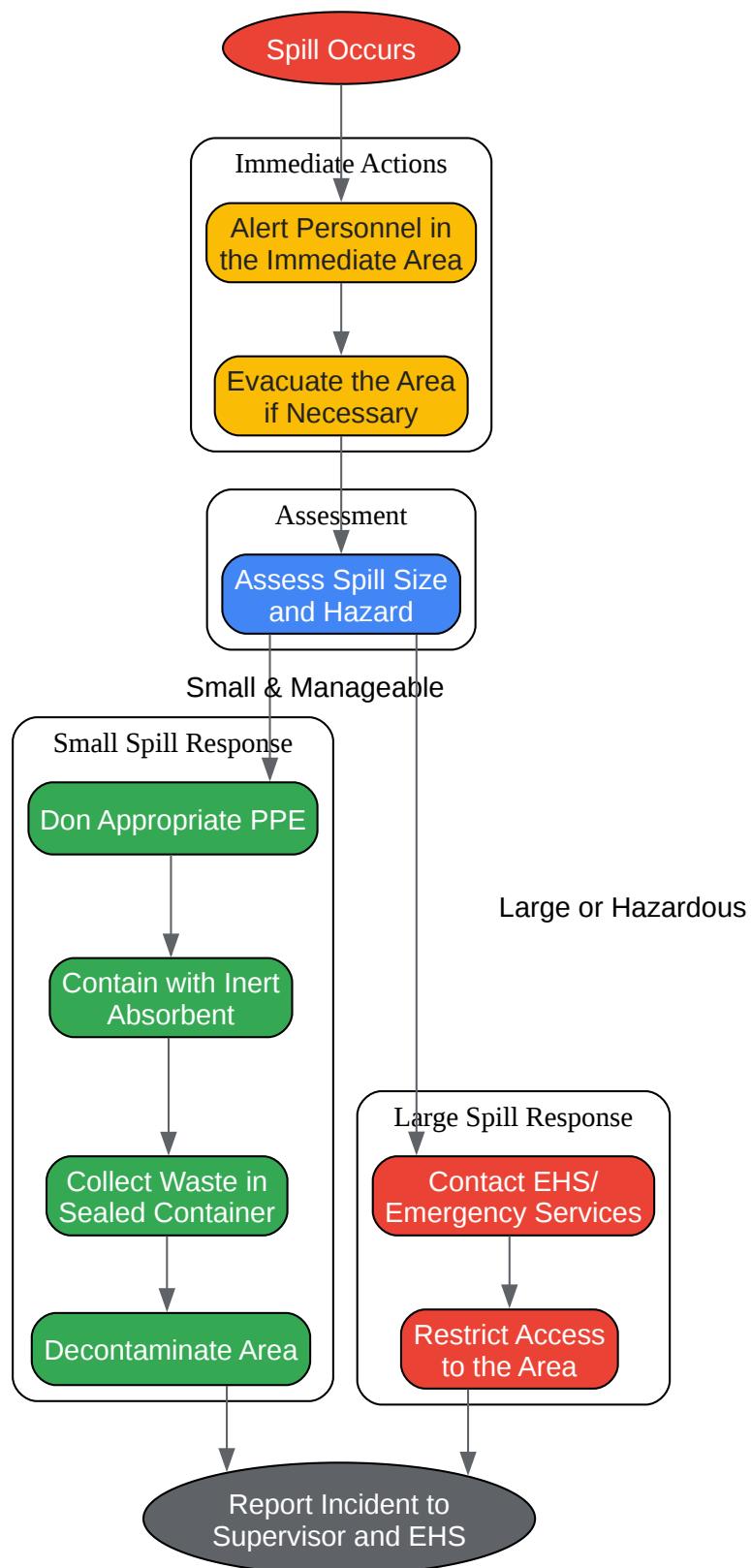
Visual Workflow Diagrams

The following diagrams illustrate the standard operating procedure for handling **Diphenyliodonium bromide** and the emergency response for a spill.



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Caption: Workflow for the safe handling of **Diphenyliodonium bromide**.

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Caption: Emergency response workflow for a **Diphenyliodonium bromide** spill.

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